

2-(2-Hydroxyethyl)indoline proper disposal procedures

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Compound of Interest

Compound Name: 2-(2-Hydroxyethyl)indoline

CAS No.: 76953-90-7

Cat. No.: B3283556

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This operational guide details the safe handling and disposal procedures for **2-(2-Hydroxyethyl)indoline**.

Note on Chemical Identity: While "**2-(2-Hydroxyethyl)indoline**" is a specific chemical structure, it is frequently encountered as a non-catalog intermediate in pharmaceutical synthesis (e.g., related to Silodosin analogs) or confused with its isomer 3-(2-Hydroxyethyl)indole (Tryptophol, CAS 526-55-6) or the N-substituted 1-(2-Hydroxyethyl)indoline. Operational Assumption: This guide treats the substance as a Functionalized Indoline Derivative (Secondary Amine + Primary Alcohol). The safety and disposal protocols below are designed to be conservative, covering the hazards of the parent indoline structure.

Part 1: Executive Safety & Hazard Profile

Immediate Action: Treat as Hazardous Organic Waste. Do not dispose of down the drain.

Disposal Method: High-Temperature Incineration (via approved chemical waste contractor).

Chemical Identification & Properties

Property	Specification	Operational Insight
Chemical Structure	Bicyclic system (Benzene fused to nitrogen-containing ring) with ethanol side chain.[1]	The indoline nitrogen is susceptible to oxidation.[1][2] [3] The hydroxyl group increases water solubility compared to bare indoline.
Likely Physical State	Viscous Liquid or Low-Melting Solid.[1]	Handle as a solid for weighing; dispose of as liquid waste if dissolved in reaction solvents. [1]
Functional Hazards	Irritant (Skin/Eye/Respiratory). [1][3] Potential Aquatic Toxicity.	Indoline derivatives are often toxic to aquatic life; drain disposal is strictly prohibited under EPA clean water regulations.[1]
Reactivity	Air Sensitive / Oxidizer Incompatible.[1][3]	Store under inert gas (Argon/Nitrogen) if retaining.[1] Segregate from strong oxidizers (e.g., Nitric Acid, Peroxides) in waste streams.

Regulatory Classification (RCRA)

- Status: Non-Listed (Not P-listed or U-listed).
- Characteristic: Likely Not Ignitable (Flash point usually >60°C for this MW), Not Corrosive (pH likely >7 but <12.5).
- Waste Code Assignment:
 - If pure/solid: Non-Regulated Chemical Waste (destined for incineration).
 - If in solvent: Assign codes based on the solvent (e.g., D001 for Methanol/Acetone, F003 for spent non-halogenated solvents).

Part 2: Waste Segregation Logic (The "Why")

Effective disposal starts at the bench. You must segregate this compound correctly to prevent downstream accidents.

1. Segregation from Oxidizers (CRITICAL): Indoline derivatives contain a secondary amine. Mixing this waste with strong oxidizers (Nitric acid, Peroxides) can result in a rapid, exothermic reaction or the formation of unstable N-oxides/nitro-compounds.

- Protocol: Designated "Organic Waste" container only. Never "Oxidizing Waste."

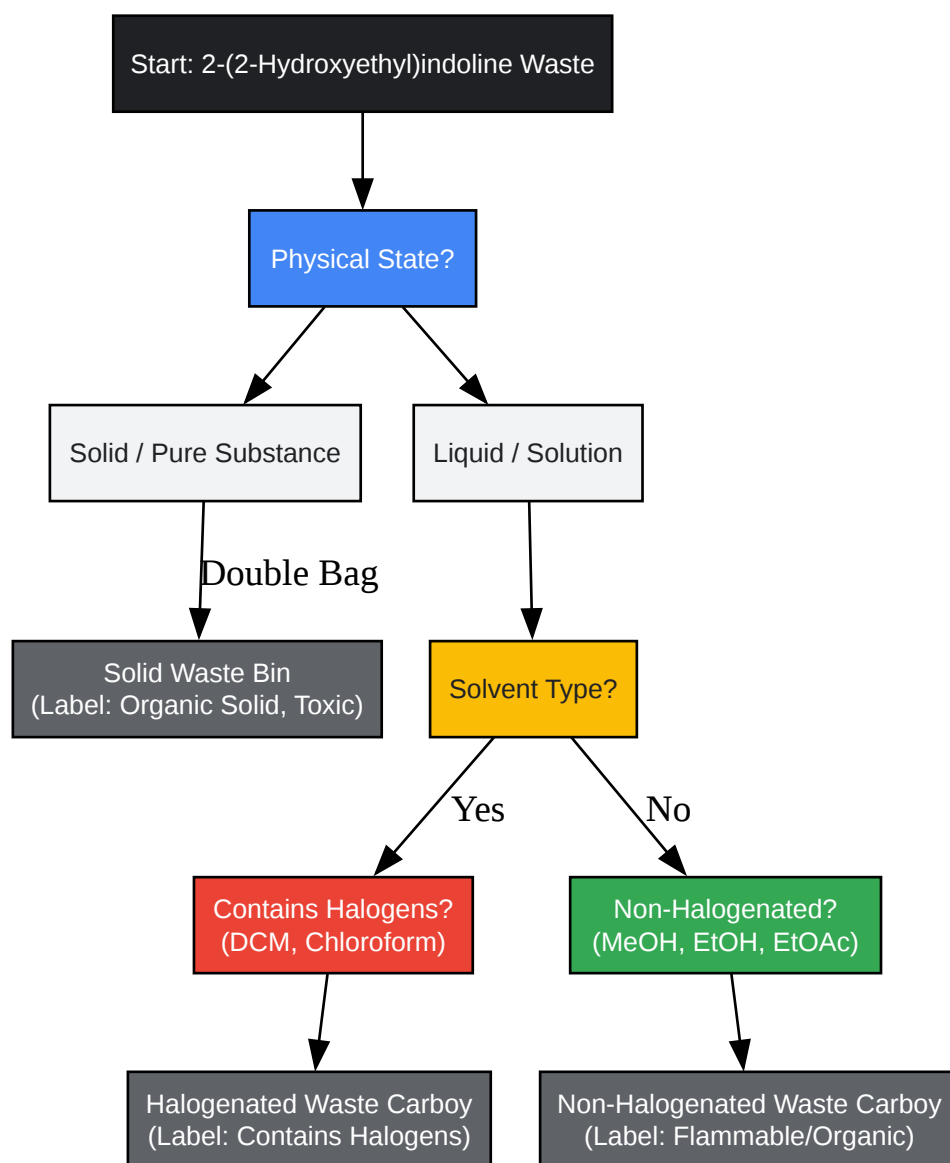
2. Halogenated vs. Non-Halogenated:

- Scenario A (Synthesis Workup): If dissolved in Dichloromethane (DCM) or Chloroform, dispose in Halogenated Waste.
- Scenario B (Pure/Ethanol Solution): If dissolved in Ethanol, Methanol, or Ethyl Acetate, dispose in Non-Halogenated Waste.
- Cost Implication: Non-halogenated waste is cheaper to incinerate. Keep separate if possible.

Part 3: Step-by-Step Disposal Protocol

Workflow Visualization: Waste Stream Decision Matrix

The following diagram illustrates the decision logic for classifying the waste at the point of generation.



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Figure 1: Decision matrix for segregating indoline waste based on physical state and solvent composition.

Protocol A: Solid Waste (Pure Substance / Contaminated Debris)

Applicability: Expired reagent, contaminated weighing boats, paper towels from spill cleanup.

- Container: Use a wide-mouth HDPE jar or a heavy-duty clear waste bag (double-bagged).

- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "**2-(2-Hydroxyethyl)indoline**" (Write "Indoline Derivative" if exact name is too long).
 - Hazards: Check "Toxic" and "Irritant".
- Storage: Close lid tightly. Do not leave open in the fume hood.

Protocol B: Liquid Waste (Reaction Mixtures / Mother Liquors)

Applicability: Filtrates from crystallization, reaction mixtures.

- Compatibility Check: Ensure the carboy does not contain strong acids or oxidizers.
- Pouring: Use a funnel to prevent splashing.
 - PPE:[1][4] Nitrile gloves (double gloving recommended for indolines), safety glasses, lab coat.
- Rinsing: Rinse the empty reagent bottle 3x with a compatible solvent (e.g., Acetone). Add rinsate to the waste carboy.
- Defacing: If disposing of the original container, deface the label and mark "EMPTY" before placing in glass trash (if permitted by local EHS) or solid waste.

Part 4: Spill Management & Emergency Contingencies

Spill Scenario: 50g of solid **2-(2-Hydroxyethyl)indoline** drops on the floor.

- Evacuate & Ventilate: Clear the immediate area. Indolines can have a distinct, unpleasant odor.
- PPE Up: Wear Nitrile gloves, safety goggles, and a dust mask (N95) or respirator if dust is visible.

- Contain: Cover the spill with a damp paper towel to prevent dust generation.
- Clean:
 - Sweep up the damp solid into a dustpan.
 - Place waste into a sealable bag.
 - Wipe the surface with Ethanol or Isopropanol (Indoline derivatives are often poorly soluble in water but soluble in alcohols).
 - Wash the area finally with soap and water.[3][4]
- Disposal: Place all cleanup materials into the Solid Hazardous Waste bin.

Part 5: References

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